

Application Notes and Protocols for p,p'-Diazidostilbene Crosslinking

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Compound of Interest

Compound Name: *p,p'*-Diazidostilbene

Cat. No.: B160775

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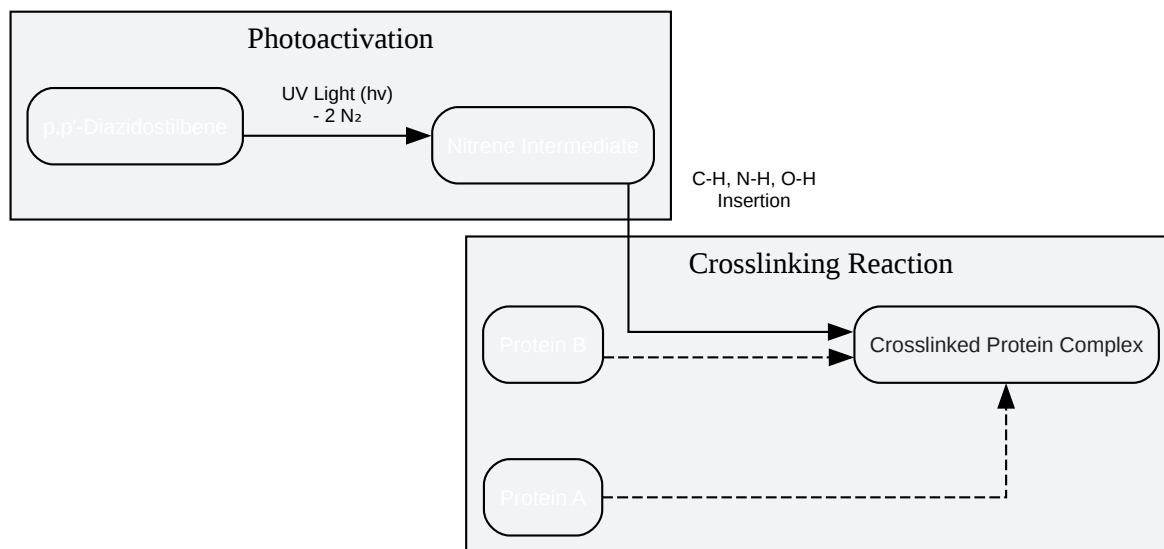
Introduction

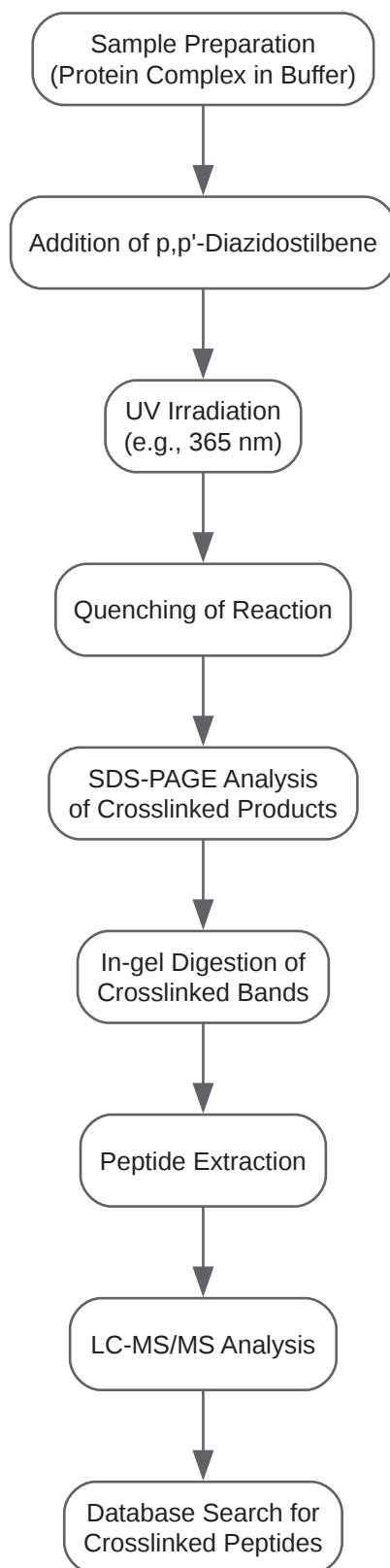
p,p'-Diazidostilbene is a homobifunctional photo-activatable crosslinking agent used to study protein-protein interactions. Upon activation by ultraviolet (UV) light, its two azide groups form highly reactive nitrene intermediates that can covalently bind to proximal amino acid residues, thus "trapping" interacting proteins. This application note provides a detailed protocol for utilizing **p,p'-diazidostilbene** in crosslinking experiments, from experimental design to downstream analysis by mass spectrometry.

The stilbene backbone of the molecule provides a defined spacer length, making it a useful tool for probing spatial arrangements within protein complexes. The photo-activated nature of the crosslinking reaction allows for precise temporal control, enabling researchers to capture interactions at specific moments in a biological process.

Mechanism of Action

Upon exposure to UV light, typically in the range of 250-370 nm, the azide groups of **p,p'-diazidostilbene** lose molecular nitrogen (N₂) to generate highly reactive nitrene intermediates. [1][2][3] These nitrenes can then undergo a variety of insertion reactions with C-H, N-H, and O-H bonds of nearby amino acid residues, forming stable covalent crosslinks.[1][2]





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